

Quetiapine Dimer Impurity-d8: A Technical Overview

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Compound of Interest

Compound Name: Quetiapine Dimer Impurity-d8

Cat. No.: B15557811

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Introduction

Quetiapine Dimer Impurity-d8 is the deuterium-labeled form of Quetiapine Dimer Impurity, a known process-related impurity in the manufacturing of the atypical antipsychotic drug Quetiapine.[1] This isotopically labeled compound serves as a critical internal standard for the quantitative analysis of the corresponding non-labeled impurity in Quetiapine drug substances and formulations by analytical techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[2] The use of a stable isotope-labeled internal standard is essential for achieving high accuracy and precision in analytical methods by correcting for variations in sample preparation and instrument response.

Chemical Identity and Properties

The fundamental characteristics of **Quetiapine Dimer Impurity-d8** and its non-labeled counterpart are summarized below.

Property	Quetiapine Dimer Impurity-d8	Quetiapine Dimer Impurity (Quetiapine EP Impurity D) [3][4]
Synonyms	11,11'-(1,4-Piperazinediyl)bis-dibenzo[b,f][3][5]thiazepine-d8[6]	1,4-Bis(dibenzo[b,f][3][5]thiazepin-11-yl)piperazine[7]
Molecular Formula	C ₃₀ H ₁₆ D ₈ N ₄ S ₂ [1]	C ₃₀ H ₂₄ N ₄ S ₂ [4]
Molecular Weight	512.72 g/mol [1]	504.67 g/mol [4]
Appearance	Off-White Solid[6]	Not specified in the search results.
CAS Number	Not available[1]	945668-94-0[4]

Synthesis

Synthesis of Non-Labeled Quetiapine Dimer Impurity

A detailed experimental protocol for the synthesis of the deuterated **Quetiapine Dimer Impurity-d8** is not publicly available. However, a method for the preparation of the non-labeled Quetiapine Dimer Impurity (also known as Quetiapine EP Impurity D) has been described. This synthesis involves the reaction of 11-chloro-dibenzo[b,f][3][5]thiazepine with piperazine in the presence of a catalyst and a base in a suitable solvent.

Experimental Protocol:

A detailed experimental protocol for the synthesis of **Quetiapine Dimer Impurity-d8** is not available in the public domain. The synthesis of the non-labeled Quetiapine Dimer Impurity is described in the literature, and a potential pathway for the deuterated version would likely involve the use of piperazine-d8 as a starting material.

Analytical Characterization

Detailed analytical data such as ¹H NMR, ¹³C NMR, and mass spectra for **Quetiapine Dimer Impurity-d8** are not publicly available and are typically provided by commercial suppliers in

their Certificate of Analysis. However, the characterization of the non-labeled Quetiapine Dimer Impurity has been reported in the literature.[8]

Mass Spectrometry

The fragmentation pattern of the non-labeled Quetiapine Dimer Impurity would be expected to be similar to that of Quetiapine, with characteristic ions corresponding to the dibenzo[b,f][3][5]thiazepine moiety. High-resolution mass spectrometry is a key technique for the identification and structural elucidation of such impurities.[9][10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of the non-labeled Quetiapine Dimer Impurity have been described.[5] For the d8-labeled analogue, the signals corresponding to the piperazine ring protons would be absent in the ^1H NMR spectrum, and the corresponding carbon signals in the ^{13}C NMR spectrum would show coupling to deuterium.

Formation and Control in Drug Manufacturing

Quetiapine Dimer Impurity is a process-related impurity that can form during the synthesis of Quetiapine. Its formation is typically a result of the reaction of two molecules of an activated dibenzo[b,f][3][5]thiazepine intermediate with one molecule of piperazine. The control of this impurity to within acceptable limits, as defined by regulatory bodies, is a critical aspect of the quality control of Quetiapine manufacturing.[3]

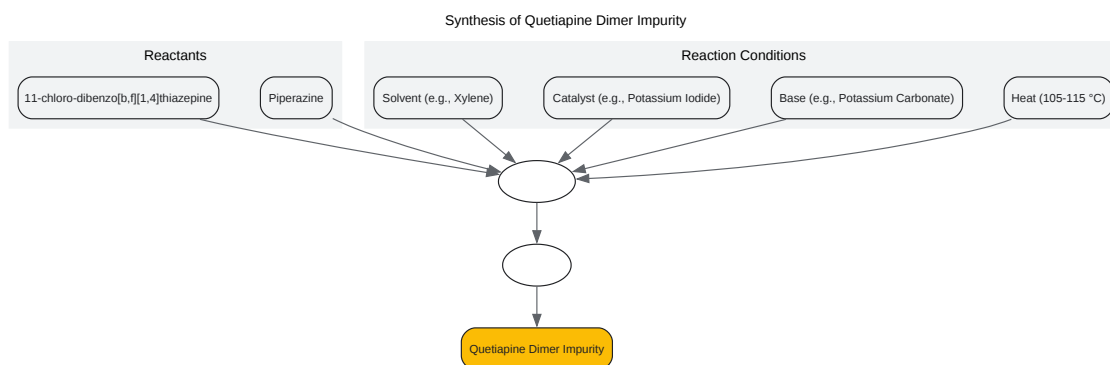
Application in Pharmaceutical Analysis

Quetiapine Dimer Impurity-d8 is primarily used as an internal standard in analytical methods developed for the quantification of Quetiapine Dimer Impurity in bulk Quetiapine and its pharmaceutical formulations. The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry-based assays due to its ability to mimic the analyte's behavior during sample extraction, derivatization, and ionization, thereby providing more accurate and reliable results.[2]

Visualizations

Logical Workflow: Synthesis of Quetiapine Dimer Impurity

The following diagram illustrates the logical steps involved in the synthesis of the non-deuterated Quetiapine Dimer Impurity.



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Caption: Logical workflow for the synthesis of the non-deuterated Quetiapine Dimer Impurity.

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References

- [1. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Quetiapine EP Impurity D | SynZeal \[synzeal.com\]](#)
- [4. | Advent \[adventchembio.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [7. 1,4-BIS\(DIBENZO\(B,F\)\(1,4\)THIAZEPIN-11-YL\)PIPERAZINE \[drugfuture.com\]](#)
- [8. Identification, isolation, synthesis and characterization of impurities of quetiapine fumarate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. waters.com \[waters.com\]](#)
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